

# solubility of Fast red TR salt in water and other solvents

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Compound of Interest

Fast red TR salt hemi(zinc chloride)

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# **Technical Guide: Solubility of Fast Red TR Salt**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of Fast Red TR salt. Due to the existence of different forms of this diazonium salt, it is crucial to distinguish between them as their physicochemical properties, including solubility, can vary. This guide will address the solubility of two common forms: Fast Red TR Salt 1,5-naphthalenedisulfonate salt and Fast Red TR hemi(zinc chloride) salt.

## **Quantitative Solubility Data**

The solubility of Fast Red TR salt has been primarily reported in aqueous media. The following table summarizes the available quantitative data for its different forms. It is important to note that "dye content" in commercial preparations can refer to the percentage by weight of the dye in a mixture that may contain other non-colored materials like inorganic salts or solvents of crystallization[1].



Compound Name	CAS Number	Solvent	Solubility	Observations
Fast Red TR Salt 1,5- naphthalenedisul fonate salt	51503-28-7	Water	25 mg/mL	Clear to slightly hazy solution
Fast Red TR hemi(zinc chloride) salt	89453-69-0	Water	25 mg/mL	Clear, colorless to light yellow solution[2]
Fast Red TR salt hemi (zinc chloride)	89453-69-0	Water	100 mg/mL	Requires ultrasonic assistance[3]

Note: The significant difference in reported solubility for the hemi(zinc chloride) salt (25 mg/mL vs. 100 mg/mL) may be attributable to variations in the experimental conditions, such as the use of sonication to aid dissolution, or differences in the purity and specific form of the salt used.

Information regarding the solubility of Fast Red TR salt in organic solvents is not readily available in the public domain. Researchers are encouraged to determine the solubility in solvents relevant to their specific applications using standardized experimental protocols.

### **Experimental Protocol for Solubility Determination**

The following is a detailed methodology for determining the solubility of Fast Red TR salt in a solvent of interest. This protocol is based on the widely accepted shake-flask method.

Objective: To determine the saturation solubility of Fast Red TR salt in a given solvent at a specified temperature.

### Materials:

 Fast Red TR salt (specify the form, e.g., 1,5-naphthalenedisulfonate or hemi(zinc chloride) salt)



- Solvent of interest (e.g., water, ethanol, DMSO, etc.)
- Thermostatically controlled shaker or incubator
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.22 μm pore size)
- Volumetric flasks and pipettes
- UV-Vis spectrophotometer or other suitable analytical instrument

### Procedure:

- Preparation of Supersaturated Solutions:
  - Add an excess amount of Fast Red TR salt to a series of vials containing a known volume of the solvent. The amount of salt should be sufficient to ensure that a solid phase remains after equilibration.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatically controlled shaker set to the desired temperature.
  - Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically.
- Sample Collection and Preparation:
  - After equilibration, allow the vials to stand undisturbed in the temperature-controlled environment for a sufficient time to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pipette.



- Immediately filter the collected supernatant through a syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
- Dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical method.

### Quantification:

- Analyze the concentration of Fast Red TR salt in the diluted solution using a validated analytical method, such as UV-Vis spectrophotometry at its λmax.
- Prepare a calibration curve using standard solutions of known concentrations of Fast Red
   TR salt in the same solvent.
- Calculate the concentration of the saturated solution, taking into account the dilution factor.

### · Data Reporting:

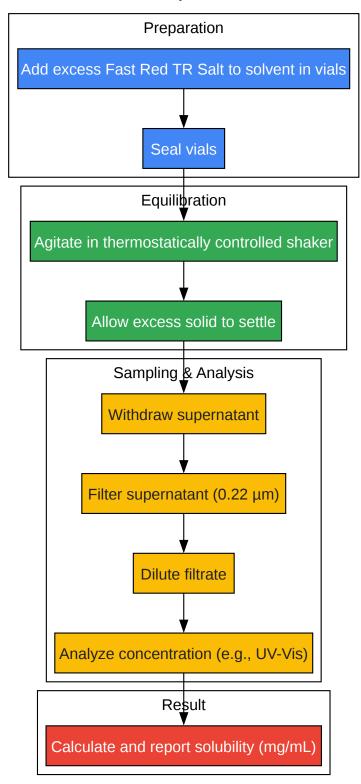
- Express the solubility in appropriate units, such as mg/mL or mol/L.
- Report the temperature at which the solubility was determined.

# **Visualized Experimental Workflow**

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of Fast Red TR salt.



### Experimental Workflow for Solubility Determination of Fast Red TR Salt



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Caption: Workflow for determining the solubility of Fast Red TR Salt.



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### References

- 1. Fast Red TR Salt Dye content 15 89453-69-0 [sigmaaldrich.com]
- 2. Fast Red TR hemi(zinc chloride) salt [sorachim.com]
- 3. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com







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